

# Eicosyltriethylammonium bromide safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Eicosyltriethylammonium bromide

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## Eicosyltriethylammonium Bromide: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the original SDS and institutional safety protocols before handling this chemical.

## Chemical Identification and Physical Properties

**Eicosyltriethylammonium bromide** is a quaternary ammonium salt.<sup>[1][2][3][4][5]</sup> Its chemical structure consists of a twenty-carbon alkyl chain (eicosyl) attached to a positively charged nitrogen atom, which is also bonded to three ethyl groups. The bromide ion acts as the counterion.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	75222-49-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C26H56BrN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	462.63 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid, Powder	<a href="#">[6]</a>
Color	White	<a href="#">[6]</a>
Odor	Slight	<a href="#">[6]</a>
Storage Temperature	Room temperature	<a href="#">[3]</a> <a href="#">[6]</a>

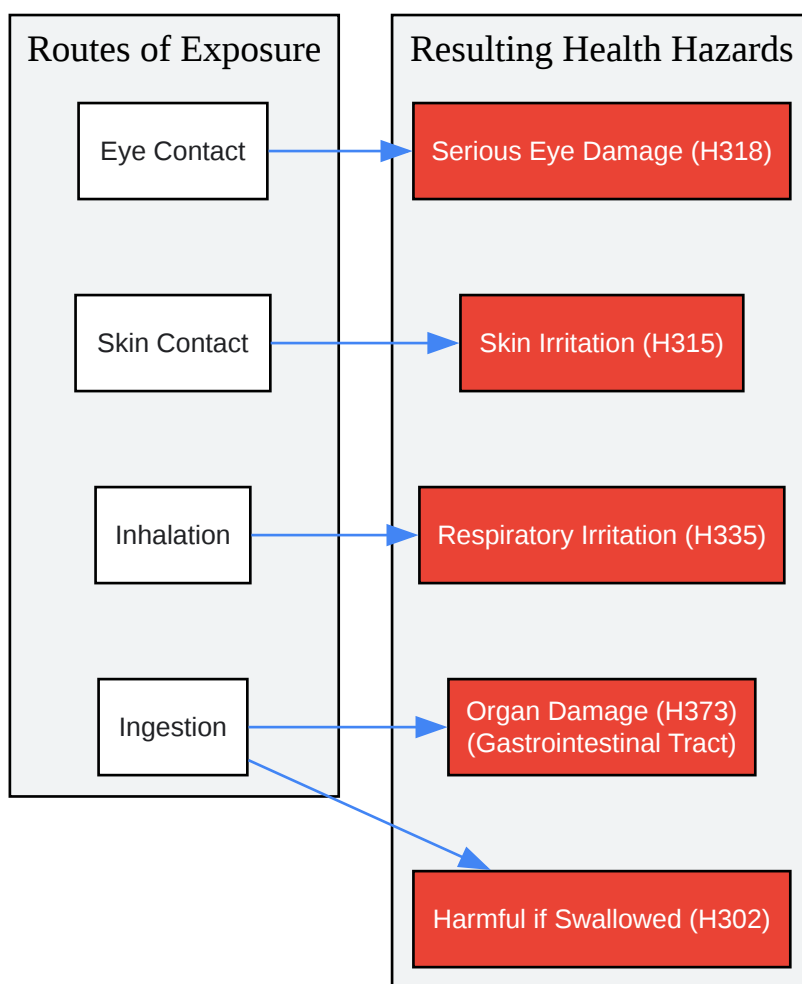
## Hazard Identification and Classification

**Eicosyltriethylammonium bromide** is classified as a hazardous substance. The primary hazards are summarized in the table below.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.[7][8]
Skin irritation	2	H315: Causes skin irritation.[7][8][9]
Serious eye damage	1	H318: Causes serious eye damage.[7][8]
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[7][8]
Specific target organ toxicity - repeated exposure, Oral (Gastrointestinal tract)	2	H373: May cause damage to organs (Gastrointestinal tract) through prolonged or repeated exposure if swallowed.[7][8]
Short-term (acute) aquatic hazard	1	H400: Very toxic to aquatic life.
Long-term (chronic) aquatic hazard	1	H410: Very toxic to aquatic life with long lasting effects.[7][8]

Diagram 1: Hazard Relationship Overview



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Caption: Logical relationships between routes of exposure and health hazards.

## Handling Precautions and Experimental Protocols

Strict adherence to safety protocols is mandatory when handling **Eicosyltriethylammonium bromide**. The following sections detail the necessary precautions and a general experimental workflow.

### Personal Protective Equipment (PPE)

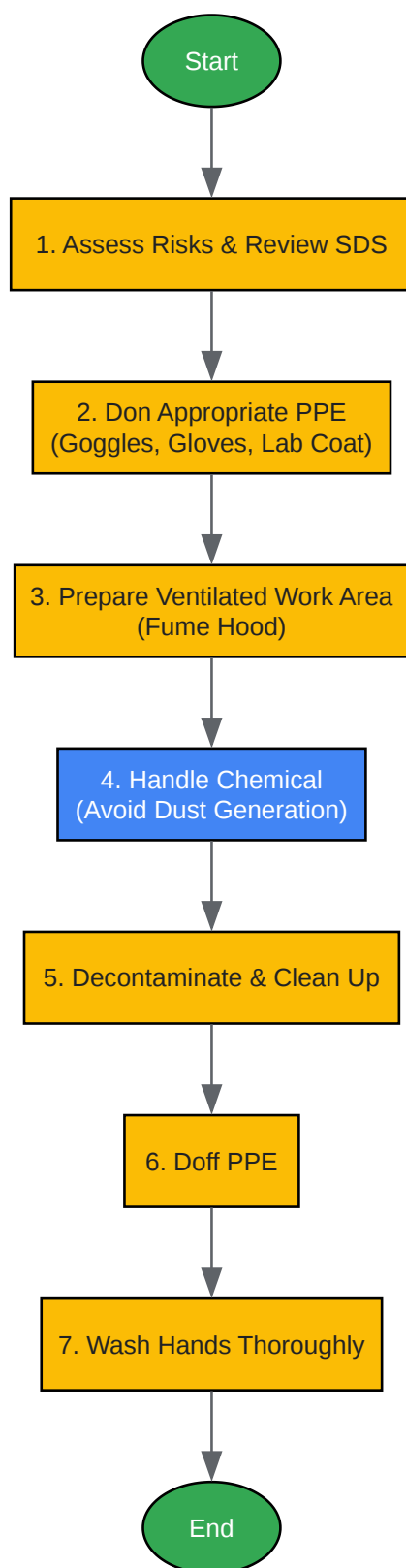
A comprehensive assessment of the risks should be conducted before handling. The following PPE is required:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)[\[9\]](#)
- Hand Protection: Wear protective gloves.[\[9\]](#) Nitrile rubber gloves are a suitable option.
- Skin and Body Protection: Wear protective clothing and boots as required to prevent skin exposure.[\[9\]](#) A lab coat is the minimum requirement.
- Respiratory Protection: In case of dust or aerosol generation, use a dust respirator.[\[9\]](#) Ensure the respirator is NIOSH/MSHA or European Standard EN 149 approved.[\[10\]](#)[\[11\]](#)

## General Handling Protocol

- Ventilation: Handling should be performed in a well-ventilated area.[\[9\]](#) The use of a local exhaust or a chemical fume hood is strongly recommended to prevent dust dispersion.[\[9\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[9\]](#) Do not breathe dust.[\[7\]](#)[\[8\]](#)
- Hygiene: Wash hands and face thoroughly after handling.[\[7\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[7\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[\[6\]](#)[\[7\]](#) Store locked up.[\[7\]](#)[\[12\]](#)

Diagram 2: Safe Handling Workflow



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Caption: A stepwise workflow for the safe handling of **Eicosyltriethylammonium bromide**.

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Table 3: First-Aid Procedures

Exposure Route	Procedure
If Swallowed	Call a POISON CENTER or doctor if you feel unwell.[7][8] Rinse mouth.[7][8] Do NOT induce vomiting.[10][11]
If on Skin	Wash with plenty of soap and water.[7][8] If skin irritation occurs, get medical advice/attention.[7][9] Take off contaminated clothing and wash it before reuse.[7][9]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[7][8] Call a POISON CENTER or doctor if you feel unwell.[7][8] If not breathing, give artificial respiration.[11]
If in Eyes	Rinse cautiously with water for several minutes.[7][8][9] Remove contact lenses, if present and easy to do.[7][8][9] Continue rinsing.[7][8][9] Immediately call a POISON CENTER or doctor.[7]

## Accidental Release and Firefighting Measures

### Accidental Release

In the event of a spill, evacuate the area and ensure adequate ventilation.[7] Avoid inhalation of dust and contact with the substance.[7]

Containment and Cleanup:

- Cover drains to prevent entry into the sewer system.[7]
- Collect, bind, and pump off spills.[7]

- Take up the material dry and dispose of it properly.[\[7\]](#)
- Clean the affected area thoroughly.[\[7\]](#)
- Avoid the generation of dust.[\[7\]](#)

## Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Special Hazards: The substance is combustible.[\[7\]](#) Hazardous combustion products include carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[\[7\]](#) Vapors are heavier than air and may form explosive mixtures with air upon intense heating.[\[7\]](#)
- Firefighter Protection: Firefighters should stay in the danger area only with a self-contained breathing apparatus.[\[7\]](#) Protective clothing should be worn to prevent skin contact.[\[7\]](#)

## Ecological Information

**Eicosyltriethylammonium bromide** is very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)  
Avoid release to the environment and do not let the product enter drains.[\[7\]](#)[\[8\]](#)

Table 4: Ecotoxicity Data

Test	Species	Result	Exposure Time	Guideline
Chronic toxicity	Daphnia magna (Water flea)	NOEC: 0.023 mg/L	21 days	OECD Test Guideline 211
Biodegradability	Aerobic	100% (Readily biodegradable)	11 days	OECD Test Guideline 301E
Bioaccumulation	Cyprinus carpio (Carp)	BCF: 407 - 741	8 Weeks	-

Note: Ecotoxicity data is based on a similar substance, N-Cetyl-N,N,N-trimethylammonium bromide, as per the available SDS.[\[7\]](#)



## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.<sup>[7]</sup> Do not mix with other waste.<sup>[7]</sup> Handle uncleaned containers as you would the product itself.<sup>[7]</sup>

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- To cite this document: BenchChem. [Eicosyltriethylammonium bromide safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562210#eicosyltriethylammonium-bromide-safety-data-sheet-and-handling-precautions]

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